Topic: Z-Dl-Ala-Gly-OH Stability and Storage Conditions

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Compound of Interest

Compound Name: *Z-Dl-Ala-Gly-OH*

Cat. No.: *B7798513*

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Abstract

N-Carbobenzyloxy-DL-alanylglycine (**Z-Dl-Ala-Gly-OH**) is a protected dipeptide widely utilized as a fundamental building block in peptide synthesis and as a substrate in various biochemical assays.[1][2][3] Its structural integrity is paramount to ensure the validity of experimental outcomes and the quality of synthesized products. This guide provides a comprehensive analysis of the factors governing the stability of **Z-Dl-Ala-Gly-OH**, delineates its primary degradation pathways, and establishes field-proven protocols for its optimal storage, handling, and stability assessment. By integrating mechanistic insights with practical methodologies, this document serves as an essential resource for professionals dedicated to peptide chemistry and drug development.

Core Physicochemical and Structural Characteristics

Understanding the inherent properties of **Z-Dl-Ala-Gly-OH** is the foundation for predicting its behavior and stability. The molecule consists of a DL-alanine residue linked to a glycine residue via a peptide bond. The N-terminus of alanine is protected by a benzyloxycarbonyl (Z) group, a

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widely employed urethane-type protecting group known for its relative stability under various conditions.[4][5]

Table 1: Physicochemical Properties of **Z-Dl-Ala-Gly-OH**

Property	Value	Source(s)
IUPAC Name	2-[2-(phenylmethoxycarbonylamino)propanoylamino]acetic acid	[1]
Synonyms	N-(N-((Phenylmethoxy)carbonyl)-DL-alanyl)glycine, Z-DL-Ala-Gly-OH	[1]
CAS Number	2503-31-3	[1][6][7]
Molecular Formula	C13H16N2O5	[1][2]
Molecular Weight	280.28 g/mol	[1][2][6]
Appearance	White crystalline powder or solid	[1][2][6]
Melting Point	133-135 °C	[1][6]
Purity (Typical)	≥96% (HPLC), ≥99% (TLC)	[2][6]

The presence of the benzyloxycarbonyl (Z) group is a critical design choice in peptide synthesis, intended to "mask" the nucleophilicity of the N-terminal amine to prevent uncontrolled polymerization during coupling reactions.[5] This group enhances the overall stability and solubility of the dipeptide, facilitating its use in various formulations.[6][7]

Fundamental Principles of Z-Dl-Ala-Gly-OH Stability

The stability of **Z-Dl-Ala-Gly-OH** is governed by the chemical integrity of its three key functional components: the N-terminal benzyloxycarbonyl (Z) group, the internal amide (peptide) bond, and the C-terminal carboxylic acid. Each of these sites presents a potential vulnerability to degradation under specific environmental conditions.

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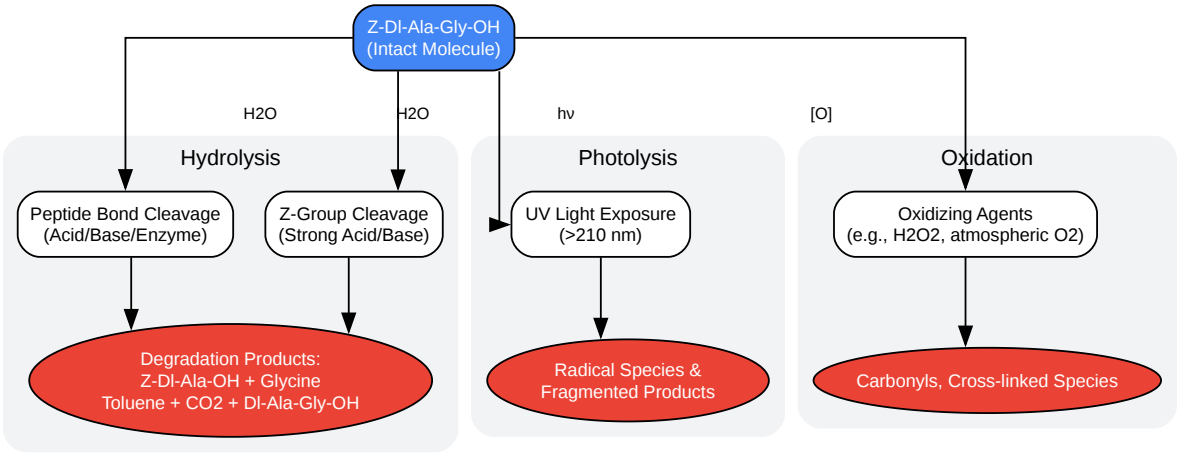
- The Benzyloxycarbonyl (Z) Group: This group is notably stable under mildly acidic and basic conditions, which is why it is favored in peptide synthesis.[5] However, it is susceptible to cleavage under strong reducing conditions (catalytic hydrogenation) or by strong acids like HBr in acetic acid.[8][9] Its aromatic ring also introduces a chromophore, making the molecule susceptible to photolytic degradation.

- The Amide (Peptide) Bond: The peptide bond between alanine and glycine is the backbone of the dipeptide. While generally stable, it is the primary target for hydrolysis, a process catalyzed by strong acids, strong bases, or specific enzymes (proteases). This cleavage results in the formation of the constituent protected amino acid (Z-Dl-Ala-OH) and glycine.

- The C-Terminal Carboxylic Acid: The carboxylic acid moiety is relatively stable but can participate in reactions such as esterification if exposed to alcohols under acidic conditions. Its ionization state is pH-dependent, which can influence the molecule's overall solubility and aggregation behavior.[10]

Major Degradation Pathways and Mechanisms

To ensure the long-term viability of **Z-Dl-Ala-Gly-OH**, it is crucial to understand the chemical reactions that can compromise its purity. These degradation pathways can be accelerated by factors such as temperature, pH, light, and the presence of oxidative agents.[11]



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Diagram 1: Potential Degradation Pathways for **Z-Dl-Ala-Gly-OH**.

- Hydrolysis: This is the most common degradation pathway for peptides.[11]
  - Mechanism: Involves the nucleophilic attack of a water molecule on the carbonyl carbon of the amide bond. Under acidic conditions, the carbonyl oxygen is protonated, making the carbon more electrophilic. Under basic conditions, the hydroxide ion acts as a potent nucleophile.
  - Consequence: Results in the scission of the peptide bond, yielding Z-Dl-Alanine and Glycine. Extreme pH conditions can also lead to the hydrolysis of the Z-group itself.[8]
- Photodegradation: Molecules with aromatic systems, like the benzyl group in **Z-Dl-Ala-Gly-OH**, can absorb UV radiation.
  - Mechanism: Absorption of UV light (especially below 220 nm) can excite the molecule to a higher energy state, leading to bond cleavage and the formation of reactive radical species.[12]
  - Consequence: This can lead to a complex mixture of degradation products and a loss of purity. It is particularly relevant for peptides containing aromatic residues.[13]
- Oxidation: While alanine and glycine side chains are not highly susceptible to oxidation, the peptide backbone and the benzyl group can be targeted under aggressive conditions.
  - Mechanism: Exposure to atmospheric oxygen, peroxides, or metal ions can initiate radical chain reactions.
  - Consequence: Can lead to the formation of carbonyl compounds or cross-linked species, impacting the peptide's structure and function.

Recommended Storage and Handling Protocols

Proper storage is the most effective strategy to mitigate degradation and ensure the long-term stability of **Z-Dl-Ala-Gly-OH**. The primary objective is to minimize exposure to catalysts of degradation: water, heat, and light.

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Table 2: Recommended Storage Conditions for **Z-Dl-Ala-Gly-OH**

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Condition	Temperature	Atmosphere	Duration	Rationale & Best Practices
Short-Term	2 to 8 °C[1][2][6]	Sealed container, with desiccant	Weeks to Months	Refrigeration slows down most chemical degradation kinetics. The compound is typically shipped at ambient temperature but should be refrigerated upon receipt.[14] Ensure the container is tightly sealed to prevent moisture absorption.
Long-Term	-20 °C or -80 °C[13][15]	Inert gas (Argon/Nitrogen), sealed container	1 to 5+ years	Freezing virtually halts hydrolytic and other chemical reactions.[13] Storing under an inert atmosphere minimizes oxidation. For lyophilized powder, -20°C can preserve integrity for 3-5 years.[13] Aliquot upon first use to avoid repeated freeze-thaw

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				cycles, which can introduce moisture and physically stress the material.
In-Solution	-80 °C	Sterile, aprotic solvent (e.g., DMSO)	Months	Stability in solution is significantly lower than in solid form. If solution storage is necessary, use a dry, aprotic solvent, flash-freeze aliquots in liquid nitrogen, and store at -80°C. Peptide stability in DMSO at -80°C is generally well-preserved.[15] Avoid aqueous buffers for long-term storage due to the risk of hydrolysis.

Handling Best Practices:

- Hygroscopicity: As a polar molecule with amide and carboxyl groups, **Z-Dl-Ala-Gly-OH** is potentially hygroscopic. Always handle in a dry environment (e.g., glove box or low-humidity room) and allow the container to equilibrate to room temperature before opening to prevent water condensation.

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- Light Sensitivity: To prevent photodegradation, store the compound in amber vials or containers protected from light.[13]

- Contamination: Use sterile, dedicated spatulas and equipment to prevent cross-contamination with moisture, metals, or enzymatic residues that could catalyze degradation.

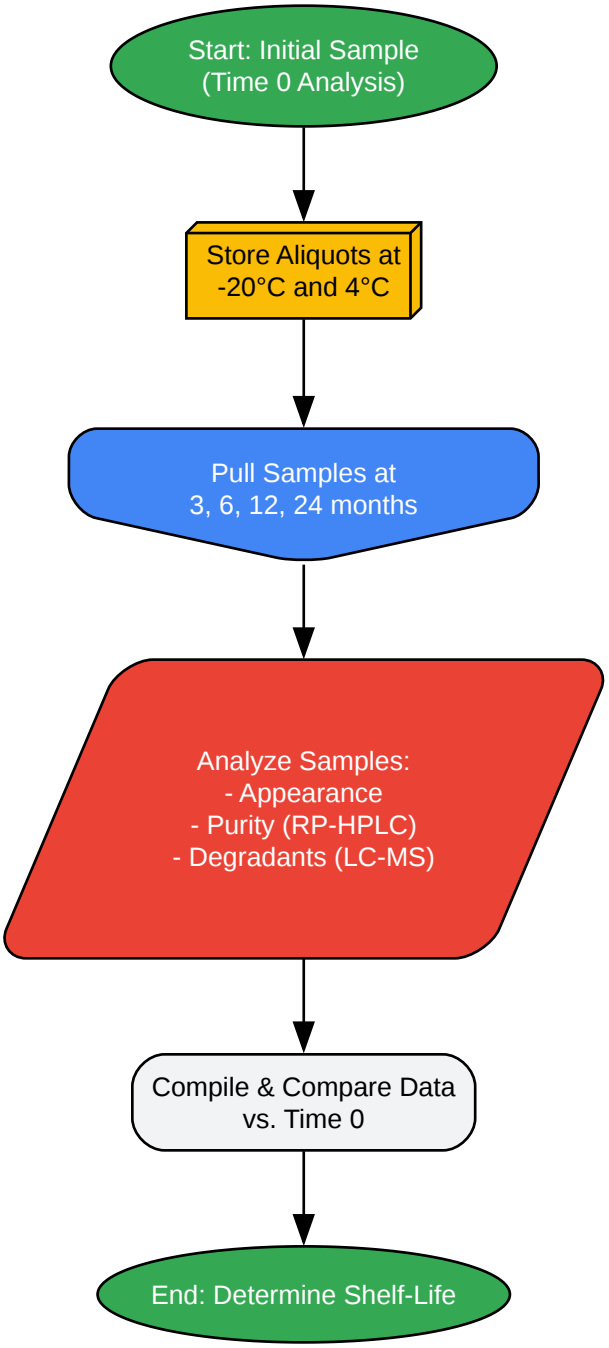
Experimental Protocols for Stability Assessment

A robust stability testing program is essential for defining shelf-life and understanding degradation profiles. This involves both long-term studies under recommended storage conditions and accelerated (forced degradation) studies.

Long-Term Stability Study (ICH-Based Protocol)

This protocol assesses stability under recommended storage conditions over an extended period.

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Diagram 2: Workflow for Long-Term Stability Testing.

Methodology:

- Time 0 Analysis: Characterize the initial batch of **Z-Dl-Ala-Gly-OH**. Record its appearance and perform RP-HPLC and LC-MS analysis to establish the initial purity and impurity profile.

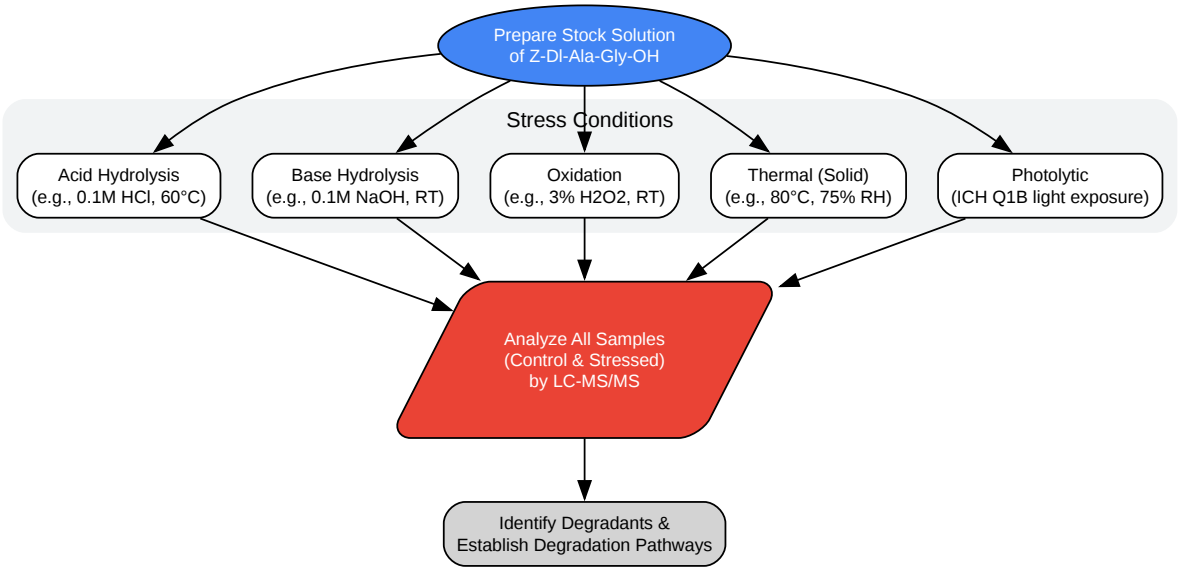
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- Sample Preparation: Aliquot the solid material into multiple airtight, light-protected vials to avoid contaminating the bulk stock at each time point.
- Storage: Place the aliquots under the desired long-term storage conditions (e.g., 4°C and -20°C).[11]
- Scheduled Testing: At predefined intervals (e.g., 3, 6, 9, 12, 18, 24 months), remove one aliquot from each storage condition.[11]
- Analysis: Allow the sample to equilibrate to room temperature. Perform the same set of analyses as in Step 1 (appearance, RP-HPLC, LC-MS).
- Data Evaluation: Compare the results to the Time 0 data. A significant change in purity (e.g., >2% decrease) or the appearance of a major degradation product (>0.5%) may indicate instability under those conditions.

Forced Degradation (Stress Testing) Protocol

Forced degradation studies are designed to accelerate decomposition to identify likely degradation products and pathways, which is crucial for developing stability-indicating analytical methods.[16][17][18]

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